

Ac-YVAD-FMK stability and storage conditions

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Ac-YVAD-FMK	
Cat. No.:	B12369809	Get Quote

Ac-YVAD-FMK Technical Support Center

This technical support center provides essential information on the stability, storage, and handling of **Ac-YVAD-FMK**, a key inhibitor for caspase-1-like proteases. The following guides are intended for researchers, scientists, and drug development professionals to ensure optimal experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is **Ac-YVAD-FMK** and its primary mechanism of action? **Ac-YVAD-FMK** is a synthetic tetrapeptide that acts as a potent and irreversible inhibitor of caspase-1.[1] Caspase-1 is a critical enzyme in the inflammatory pathway that cleaves the precursors of proinflammatory cytokines like interleukin-1 β (IL-1 β) and IL-18, and also cleaves gasdermin D (GSDMD) to induce a form of inflammatory cell death called pyroptosis.[1] By binding to the active site of caspase-1, **Ac-YVAD-FMK** blocks these downstream events, making it a valuable tool for studying inflammation and pyroptosis.

Q2: How should I reconstitute the lyophilized **Ac-YVAD-FMK** powder? It is recommended to dissolve **Ac-YVAD-FMK** in high-purity, anhydrous Dimethyl Sulfoxide (DMSO).[2] For example, a 10 mM stock solution can be prepared in DMSO.[2] It is important to use fresh DMSO, as moisture can reduce the solubility of the compound.[3][4]

Q3: What are the recommended storage conditions for **Ac-YVAD-FMK**? The storage conditions depend on the form of the compound. The lyophilized powder should be stored at -20°C. Once



reconstituted in a solvent like DMSO, the stock solution should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for long-term stability or -20°C for shorter periods.[5][6]

Q4: How stable is **Ac-YVAD-FMK** in solution? When stored properly, stock solutions of **Ac-YVAD-FMK** in DMSO are stable for up to 6 months at -80°C or 1 month at -20°C.[5][6][7] It is advised to use the solution as soon as possible after preparation and to avoid long-term storage if possible.[8]

Q5: What is a typical working concentration for cell culture experiments? The optimal working concentration can vary significantly depending on the cell type and experimental conditions. However, a general range for cell culture assays is between $0.1-30 \,\mu g/ml.[1]$ It is always recommended to perform a dose-response experiment to determine the most effective concentration for your specific model.

Quantitative Data Summary

The following tables provide a summary of the key quantitative data for **Ac-YVAD-FMK** and its closely related analog, Ac-YVAD-cmk.

Table 1: Storage and Stability Conditions

Form	Storage Temperature	Stability Period
Lyophilized Powder	-20°C	3 years[3]
Stock Solution (in DMSO)	-20°C	1 month[5][6][7]
Stock Solution (in DMSO)	-80°C	6 months[5][6][7]

Table 2: Solubility Information



Solvent	Concentration	Notes
DMSO	50 mg/mL (92.4 mM)[1]	For Ac-YVAD-cmk. Ultrasonic treatment may be needed.[7]
DMSO	100 mg/mL (184.85 mM)[7]	For Ac-YVAD-cmk. Use fresh, anhydrous DMSO.[3][4]
Water	Insoluble	[3][8]
Ethanol	Insoluble	[3][8]

Troubleshooting Guide

Problem: I am not observing the expected inhibition of IL-1β secretion in my experiment.

- Possible Cause: Improper timing of inhibitor addition.
 - Solution: For effective inhibition, cells must be pre-treated with Ac-YVAD-FMK before stimulation with an inflammatory agent like LPS. Simultaneous addition of the inhibitor and stimulus may fail to attenuate the IL-1β response because its release is rapid.[9] A pre-incubation period of at least 1 hour is often recommended.[3][5][10]
- Possible Cause: Degradation of the inhibitor.
 - Solution: Ensure the stock solution has been stored correctly and has not undergone
 multiple freeze-thaw cycles.[5] Prepare fresh aliquots from a properly stored stock solution
 for each experiment.
- Possible Cause: Suboptimal inhibitor concentration.
 - Solution: The required concentration can vary. Perform a titration experiment to determine the optimal dose for your specific cell type and stimulus.

Problem: The **Ac-YVAD-FMK** powder is not dissolving completely in DMSO.

Possible Cause: Poor quality or hydrated solvent.



- Solution: Use high-purity, anhydrous DMSO. DMSO is hygroscopic (absorbs moisture),
 and the presence of water can significantly decrease the solubility of the compound.[3][4]
- Possible Cause: Insufficient agitation.
 - Solution: To aid dissolution, gently warm the tube to 37°C for 10 minutes and/or use an ultrasonic bath for a short period.[8]

Problem: I am observing significant cell death or toxicity after adding the inhibitor.

- Possible Cause: High concentration of the inhibitor.
 - Solution: While Ac-YVAD-FMK is designed to inhibit cell death pathways like pyroptosis, excessively high concentrations may have off-target effects. Lower the concentration and perform a toxicity assay (e.g., LDH or MTT assay) to find the maximal non-toxic dose.
- · Possible Cause: Solvent toxicity.
 - Solution: Ensure the final concentration of DMSO in your cell culture medium is low (typically <0.5%) and consistent across all experimental conditions, including the vehicle control wells.

Experimental Protocols & Visualizations Protocol: General Method for Caspase-1 Inhibition in Cell Culture

This protocol provides a general workflow for using **Ac-YVAD-FMK** to inhibit caspase-1 activation in a cell-based assay.

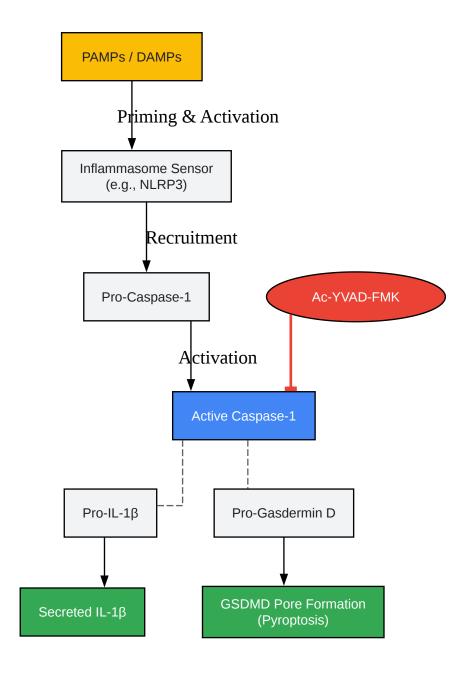
- Reconstitute **Ac-YVAD-FMK**: Prepare a 10 mM stock solution in anhydrous DMSO.
- Aliquot and Store: Aliquot the stock solution into single-use volumes and store at -80°C.
- Cell Seeding: Plate your cells (e.g., macrophages) at the desired density and allow them to adhere overnight.



- Pre-treatment: On the day of the experiment, dilute the Ac-YVAD-FMK stock solution to the
 desired final concentration in fresh cell culture medium. Remove the old medium from the
 cells and add the medium containing the inhibitor.
- Incubation: Incubate the cells with the inhibitor for at least 1 hour at 37°C.[3][9][10] This allows the cell-permeable inhibitor to enter the cells and bind to its target.
- Stimulation: Add the inflammatory stimulus (e.g., LPS) to the wells to activate the inflammasome pathway.
- Final Incubation: Incubate for the desired period (e.g., 6-24 hours) to allow for cytokine production and release.
- Sample Collection & Analysis: Collect the cell culture supernatant to measure the concentration of secreted IL-1β using an ELISA kit. Cell lysates can also be prepared to analyze protein expression via Western blot.

Diagrams

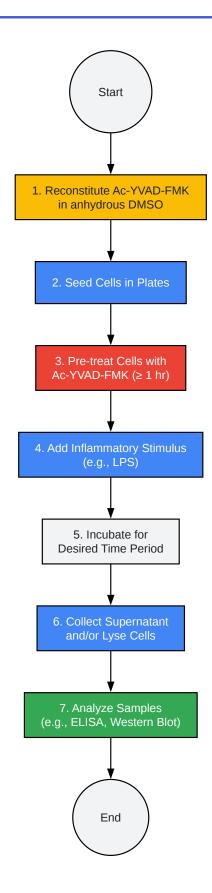




Click to download full resolution via product page

Caption: Inhibition of the Caspase-1 signaling pathway by Ac-YVAD-FMK.





Click to download full resolution via product page

Caption: A typical experimental workflow for a cell-based caspase-1 inhibition assay.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. invivogen.com [invivogen.com]
- 2. docs.aatbio.com [docs.aatbio.com]
- 3. selleckchem.com [selleckchem.com]
- 4. selleckchem.com [selleckchem.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]
- 8. apexbt.com [apexbt.com]
- 9. Applying caspase-1 inhibitors for inflammasome assays in human whole blood PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Development of cell death-based method for the selectivity screening of caspase-1 inhibitors PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Ac-YVAD-FMK stability and storage conditions].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12369809#ac-yvad-fmk-stability-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com